

Preventing degradation of MOTS-c during experiments

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Compound of Interest

Compound Name: MOTS-c

Cat. No.: B10818963

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Welcome to the Technical Support Center for **MOTS-c** Experiments. This guide provides troubleshooting advice and answers to frequently asked questions to help researchers prevent the degradation of **MOTS-c** and ensure the integrity of their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store lyophilized MOTS-c powder?

Lyophilized **MOTS-c** is stable at room temperature for short periods (up to 3 weeks), but for long-term storage, it should be kept in a desiccated environment below -18°C.^[1] To maximize its shelf life, store the powder in a freezer at -20°C or -80°C.^[2] Proper storage in a cold, dry, and dark environment can ensure stability for several years.^[2]

Table 1: Stability of Lyophilized **MOTS-c** Under Various Conditions

Storage Condition	Temperature	Duration of Stability	Source(s)
Room Temperature	20-25°C	Up to 3 weeks	[1]
Refrigerated	2-8°C	Up to 2 years	[3]
Frozen	-20°C or below	Several years (3-5+ years)	[1][2][3]

Q2: How should I reconstitute lyophilized MOTS-c?

Reconstitution should be performed using sterile techniques to prevent contamination. The recommended solvent is typically sterile bacteriostatic water or HPLC-grade water.[4][5][6] When injecting the solvent, aim it slowly down the side of the vial to minimize foaming.[4][5] After adding the solvent, gently swirl or roll the vial until the powder is completely dissolved; do not shake it vigorously, as this can degrade the peptide.[4][7]

Q3: What is the stability of MOTS-c after it has been reconstituted?

Once reconstituted, **MOTS-c** should be stored in the refrigerator at 2-8°C (35.6-46.4°F) and protected from light.[4][5] Its stability in solution is time-dependent. While some sources suggest using it within 7 days for optimal potency[4], other studies have shown it remains relatively stable for up to 14 days and can be stable for at least 30 days when refrigerated.[6][8] For long-term storage of the reconstituted peptide, it is recommended to prepare single-use aliquots and freeze them at -20°C or below.[1][4]

Table 2: Stability of Reconstituted **MOTS-c**

Storage Condition	Temperature	Duration of Stability	Source(s)
Refrigerated	2-8°C	2-7 days (recommended for future use below -18°C)	[1]
Refrigerated	2-8°C	Up to 30 days (for optimal potency)	[5]
Refrigerated	4°C	At least 30 days (minimal degradation observed)	[6][9]
Frozen	-20°C or below	Several months	[6][10]

Q4: How many times can I freeze and thaw my reconstituted MOTS-c aliquots?

It is critical to avoid repeated freeze-thaw cycles, as this can significantly degrade the peptide.

[1][4][6] The best practice is to aliquot the reconstituted solution into single-use volumes before freezing. This ensures that each vial is only thawed once before use.

Troubleshooting Guide

Problem 1: My reconstituted MOTS-c solution appears cloudy or has precipitates.

- Possible Cause 1: Improper Reconstitution. Vigorous shaking during reconstitution can cause the peptide to aggregate.
 - Solution: Always gently swirl or roll the vial to dissolve the peptide.[4][5] If aggregation has already occurred, the peptide may be damaged, and it is recommended to use a fresh vial.
- Possible Cause 2: Contamination. Bacterial or fungal contamination can cause cloudiness.
 - Solution: Ensure you are using sterile techniques, including sterile water (bacteriostatic water is recommended) and sterile syringes.[5][10] Discard any solution that you suspect is contaminated.
- Possible Cause 3: Buffer Incompatibility or pH Issues. The solubility of peptides can be influenced by the pH and composition of the solvent.
 - Solution: Reconstitute **MOTS-c** in sterile 18MΩ-cm H₂O to a concentration of at least 100 µg/ml before diluting it into other aqueous solutions.[1] Using a buffer at an incorrect pH can lead to precipitation.

Problem 2: I am observing inconsistent or no effects in my cell culture experiments.

- Possible Cause 1: Peptide Degradation. The most common cause of inconsistent results is the loss of peptide potency due to degradation.

- Solution: Review your storage and handling procedures. Ensure lyophilized powder is stored at -20°C and reconstituted solutions are refrigerated at 2-8°C and used within the recommended timeframe.[4][5] Avoid leaving the peptide at room temperature, as it degrades rapidly.[4]
- Possible Cause 2: Repeated Freeze-Thaw Cycles. As mentioned, this is a primary cause of peptide degradation.
 - Solution: Prepare single-use aliquots of your reconstituted **MOTS-c** to freeze.[1] Thaw only what you need for a single experiment.
- Possible Cause 3: Adsorption to Labware. Peptides can sometimes adsorb to the surface of plastic or glass tubes, reducing the effective concentration in your experiments.
 - Solution: For long-term storage, consider adding a carrier protein like 0.1% Human Serum Albumin (HSA) or Bovine Serum Albumin (BSA) to prevent adsorption and improve stability.[1]

Problem 3: My **MOTS-c** purity seems to decrease over time, even with proper refrigeration.

- Observation: Studies have quantified the degradation of reconstituted **MOTS-c** over a 30-day period under refrigeration. While the peptide remains relatively stable, a gradual decline in purity is expected.
 - Solution: For experiments requiring the highest purity and potency, use the reconstituted solution as quickly as possible. If storing for longer periods, be aware of the potential for a slight decrease in purity.

Table 3: Purity Changes of Reconstituted **MOTS-c** Over Time at 2-8°C

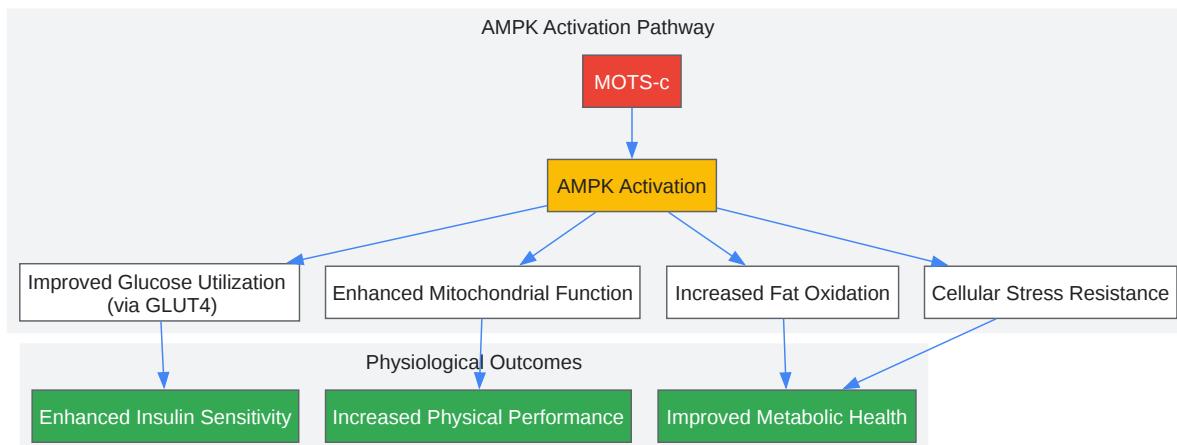
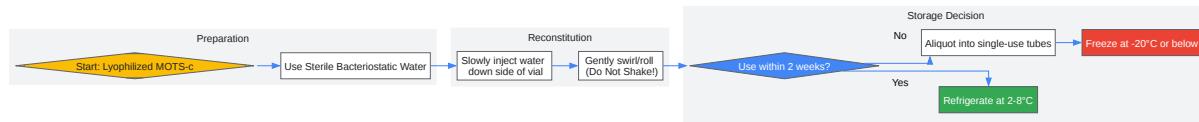
Time Point	Change in Purity from Baseline	Source
Day 7	+0.04% (marginal increase)	[8]
Day 14	-0.15%	[8]
Day 30	-1.35%	[8]

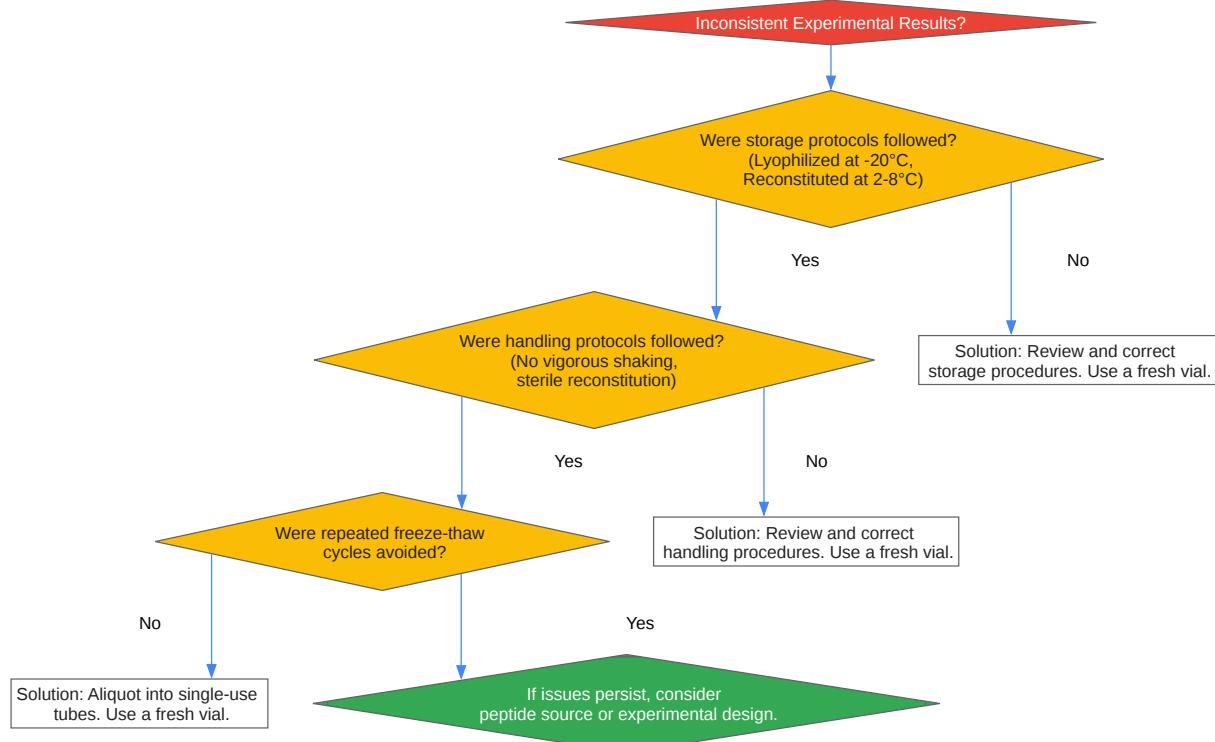
Experimental Protocols & Visual Guides

Protocol: Reconstitution and Storage of MOTS-c

This protocol outlines the standard procedure for reconstituting and storing **MOTS-c** to maintain its integrity.

- Preparation: Work in a sterile environment (e.g., a laminar flow hood). Gather your lyophilized **MOTS-c** vial, a vial of sterile bacteriostatic water, and sterile syringes.[10]
- Solvent Injection: Draw the desired volume of bacteriostatic water into a syringe. Slowly inject the water down the inner wall of the **MOTS-c** vial to avoid foaming.[4][5]
- Dissolution: Gently roll or swirl the vial between your fingers.[5] Do not shake. Continue until the lyophilized powder is fully dissolved.
- Short-Term Storage: If using within 1-2 weeks, store the vial in a refrigerator at 2-8°C, protected from light.[4][8]
- Long-Term Storage: For storage longer than two weeks, use a sterile syringe to dispense the solution into single-use, low-protein-binding microcentrifuge tubes. Store these aliquots at -20°C or lower.[1][6]



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